

# Spectroscopic data for 3-Amino-2-bromo-4,6-dimethylpyridine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 3-Amino-2-bromo-4,6-dimethylpyridine

**Cat. No.:** B033904

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## Technical Guide: 3-Amino-2-bromo-4,6-dimethylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a consolidated overview of the available scientific and technical data for the compound **3-Amino-2-bromo-4,6-dimethylpyridine** (CAS No. 104829-98-3). The information is intended to support research and development activities by presenting key chemical properties, a detailed synthesis protocol, and a workflow visualization of its preparation.

## Chemical and Physical Properties

**3-Amino-2-bromo-4,6-dimethylpyridine**, with the molecular formula  $C_7H_9BrN_2$ , is a substituted pyridine derivative.<sup>[1]</sup> Its structural and physical characteristics are summarized in the table below.

Property	Value	Source
CAS Number	104829-98-3	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>9</sub> BrN <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	201.06 g/mol	<a href="#">[2]</a>
IUPAC Name	2-bromo-4,6-dimethylpyridin-3-amine	<a href="#">[2]</a>
Synonyms	5-Amino-6-bromo-2,4-lutidine	Commercially available
Physical State	Light yellow solid	Synthesis observation
Purity	Typically >95%	Commercial suppliers <a href="#">[1]</a>

## Spectroscopic Data

While several chemical suppliers indicate the availability of spectroscopic data such as <sup>1</sup>H NMR and FT-IR for **3-Amino-2-bromo-4,6-dimethylpyridine**, publicly accessible, quantitative spectral data is limited. Researchers requiring detailed spectroscopic characterization are advised to acquire the compound from a commercial source and perform the analysis, or to consult the supplementary information of relevant, albeit currently unavailable, research articles.

## Experimental Protocols

### Synthesis of **3-Amino-2-bromo-4,6-dimethylpyridine**

The following protocol for the synthesis of **3-Amino-2-bromo-4,6-dimethylpyridine** is based on a Hofmann rearrangement of 2-bromo-4,6-dimethylpyridine-3-carboxamide.

#### Materials:

- 2-bromo-4,6-dimethylpyridine-3-carboxamide
- Sodium hydroxide (NaOH)
- Bromine (Br<sub>2</sub>)

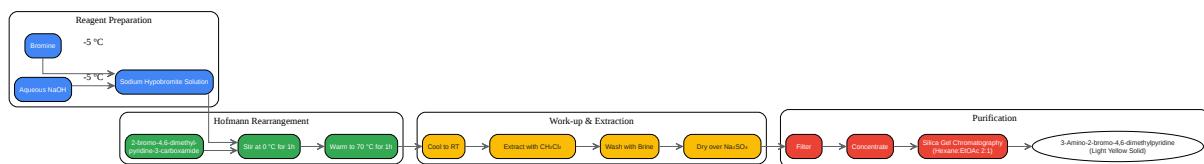
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Saturated brine solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

**Procedure:**

- Preparation of Sodium Hypobromite Solution: A solution of sodium hydroxide (2.1 g, 52.5 mmol) in water (21 mL) is cooled to -5 °C. Bromine (2.8 g, 17.5 mmol) is added dropwise to the cold sodium hydroxide solution with stirring.
- Hofmann Rearrangement: To the freshly prepared sodium hypobromite solution, 2-bromo-4,6-dimethylpyridine-3-carboxamide (3.19 g, 14 mmol) is added in one portion. The reaction mixture is stirred at 0 °C for 1 hour.
- Reaction Completion: The reaction mixture is then warmed to 70 °C and stirred for an additional hour.
- Work-up and Extraction: After cooling to room temperature, the mixture is extracted with dichloromethane. The organic layer is washed with saturated brine and subsequently dried over anhydrous sodium sulfate.
- Purification: The drying agent is removed by filtration, and the filtrate is concentrated under reduced pressure. The resulting residue is purified by silica gel column chromatography using a mixture of hexane and ethyl acetate (2:1) as the eluent.
- Product Isolation: The fractions containing the desired product are combined and the solvent is evaporated to yield **3-amino-2-bromo-4,6-dimethylpyridine** as a light yellow solid (2.8 g, 100% yield).

# Experimental Workflow

The following diagram illustrates the workflow for the synthesis and purification of **3-Amino-2-bromo-4,6-dimethylpyridine**.



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## Synthesis and Purification Workflow

# Biological Activity and Signaling Pathways

A comprehensive search of publicly available scientific literature and databases did not yield specific information regarding the biological activity or associated signaling pathways for **3-Amino-2-bromo-4,6-dimethylpyridine**. While related aminopyridine and dimethylpyridine structures have been investigated for various biological activities, including as kinase inhibitors, data for this specific compound is not available. Further research is required to elucidate its potential pharmacological profile.

# Conclusion

This technical guide summarizes the currently available information on **3-Amino-2-bromo-4,6-dimethylpyridine**. While a detailed synthesis protocol is established, a significant data gap exists in the public domain regarding its comprehensive spectroscopic characterization and

biological activity. This presents an opportunity for further research to explore the properties and potential applications of this compound.

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## References

- 1. 3-Amino-2-bromo-4,6-dimethylpyridine - Amerigo Scientific [amerigoscientific.com]
- 2. 3-Amino-2-bromo-4,6-dimethylpyridine | C7H9BrN2 | CID 2049307 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic data for 3-Amino-2-bromo-4,6-dimethylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b033904#spectroscopic-data-for-3-amino-2-bromo-4-6-dimethylpyridine>

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